

Application Notes and Protocols: Industrial Applications of 4-Methylcyclohexylamine

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Compound of Interest

Compound Name: 4-Methylcyclohexylamine

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This document provides a comprehensive overview of the industrial applications of **4-Methylcyclohexylamine**, with a primary focus on its role as a key intermediate in pharmaceutical synthesis. Additionally, potential applications in polymer and materials science, including its use as an epoxy curing agent, in rubber vulcanization, and as a corrosion inhibitor, are discussed based on the properties of related cycloaliphatic amines.

Pharmaceutical Synthesis: Intermediate for Glimepiride

4-Methylcyclohexylamine, particularly the trans-isomer, is a critical building block in the synthesis of Glimepiride, a third-generation sulfonylurea drug used to treat type 2 diabetes mellitus.^{[1][2]} The stereochemistry of the trans-4-methylcyclohexyl group is vital for the pharmacological activity of Glimepiride.^[2]

1.1. Synthesis Overview

The synthesis of Glimepiride from **4-Methylcyclohexylamine** can be achieved through several routes. A common pathway involves the reaction of trans-**4-methylcyclohexylamine** with a sulfonyl carbamate or a sulfonyl isocyanate derivative.^{[3][4]}

1.2. Quantitative Data for Glimepiride Synthesis

Reactant/ Intermediate	Molecular Formula	Molar Mass (g/mol)	Typical Role	Reported Yield	Purity	Reference
trans-4-Methylcyclohexylamine	C ₇ H ₁₅ N	113.20	Key Intermediate	-	>99.5% (trans-isomer)	[5]
Ethyl [4-(2-{{[(3-ethyl-4-methyl-2-oxo-2,5-dihydro-1H-pyrrol-1-yl)carbonyl]amino}ethyl}phenyl]sulfonyl carbamate	C ₂₄ H ₃₃ N ₃ O ₇ S	523.61	Reactant	-	-	[6]
Glimepiride	C ₂₄ H ₃₄ N ₄ O ₅ S	490.62	Final Product	86.3% - 95%	>99.5%	[3][4]

1.3. Experimental Protocols

1.3.1. Industrial Synthesis of trans-4-Methylcyclohexylamine Hydrochloride

This protocol describes the synthesis and purification of the hydrochloride salt of trans-4-methylcyclohexylamine, a common precursor for Glimepiride synthesis.[3][5]

- Step 1: Hydrogenation of 4-Methylcyclohexanone Oxime
 - Dissolve 1.5 kg of 4-methylcyclohexanone oxime in 8.33 L of methanol.
 - Add 0.15 kg of Raney nickel catalyst to the solution.

- Hydrogenate the mixture at a pressure of 4-5 kg/cm² and a temperature of 50-55°C until the absorption of hydrogen ceases.
- Cool the reaction mixture and filter to remove the catalyst.
- Distill the methanol completely from the filtrate to obtain a crude concentrated oil.
- Step 2: Formation of Hydrochloride Salt
 - Cool the crude oil to 15-20°C.
 - Slowly add methanolic hydrochloric acid (12-13%) to precipitate **4-methylcyclohexylamine** hydrochloride.
 - The typical yield of the crude hydrochloride salt is around 85%, with an approximate 1:1 ratio of cis to trans isomers.[3][5]
- Step 3: Purification of trans-**4-Methylcyclohexylamine** Hydrochloride
 - Dissolve 1.5 kg of the crude, wet hydrochloride salt in 2.25 L of methanol at 25-30°C.
 - Slowly add 13.5 L of acetone over 3 hours to selectively precipitate the trans-isomer.
 - Repeat the dissolution and precipitation steps to achieve a purity of the trans-isomer greater than 99.5%. [5]

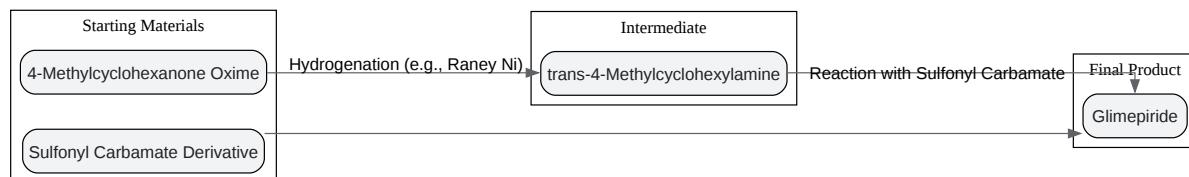
1.3.2. Synthesis of Glimepiride

This protocol outlines a common method for the synthesis of Glimepiride using a sulfonyl carbamate and trans-**4-methylcyclohexylamine** pivalate.[6]

- Step 1: Preparation of the Reaction Mixture
 - In a suitable reaction vessel, add 70.0 g of ethyl [4-(2-{[(3-ethyl-4-methyl-2-oxo-2,5-dihydro-1H-pyrrol-1-yl)carbonyl]amino}ethyl)phenyl]sulfonyl carbamate to 840 ml of toluene.
 - Stir the mixture and add 41.0 g of trans-**4-methylcyclohexylamine** pivalate.

- Step 2: Reaction and Product Isolation
 - Reflux the mixture for 4 hours.
 - Cool the reaction mixture to allow for the precipitation of Glimepiride.
 - Filter the solid product and wash with toluene.
 - The crude product can be further purified by boiling in toluene.[6]

1.4. Visualization of Synthesis Pathway



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Caption: Synthesis pathway of Glimepiride from 4-Methylcyclohexanone Oxime.

Epoxy Resin Curing Agent (Potential Application)

Cycloaliphatic amines are utilized as curing agents for epoxy resins, imparting properties such as high glass transition temperature (Tg), good mechanical strength, and enhanced thermal stability.[7][8] While specific data for **4-methylcyclohexylamine** is not readily available in public literature, its structural similarity to other cycloaliphatic amine curing agents suggests it could function in a similar capacity.

2.1. General Characteristics of Cycloaliphatic Amine Curing Agents

- Reactivity: The primary amine group of **4-methylcyclohexylamine** would be expected to react with the epoxide rings of the resin. The reaction rate is generally slower than that of

aliphatic amines, often requiring elevated temperatures for a complete cure.[9]

- Performance: The rigid cycloaliphatic ring structure can contribute to a higher crosslink density, resulting in a cured epoxy with good hardness and thermal resistance.[8]

2.2. Quantitative Data for a Related Cycloaliphatic Amine Curing Agent (4-Methylcyclohexane-1,3-diamine)

The following data for a related compound, 4-methylcyclohexane-1,3-diamine, is provided for comparative purposes.

Property	Value
Viscosity	5–15 mPa·s
Glass Transition Temperature (Tg) of Cured Resin	> 120°C

2.3. Experimental Protocol for Evaluating a Novel Amine Curing Agent

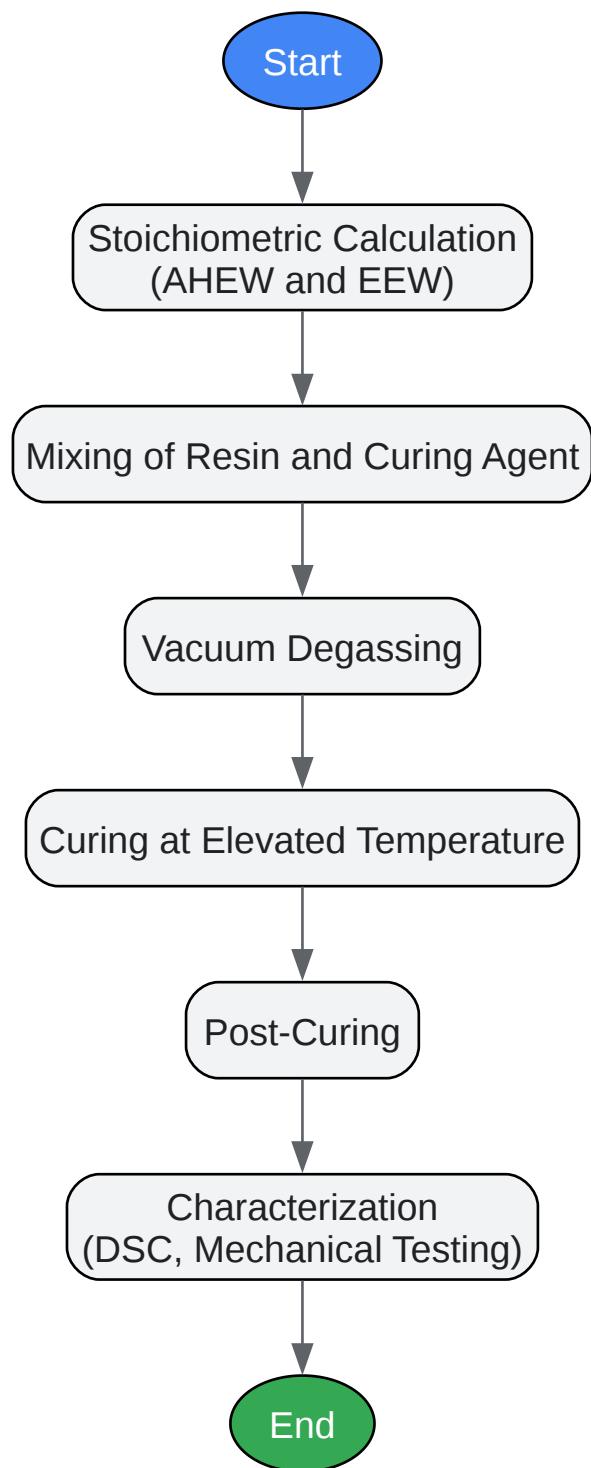
This is a general protocol for evaluating the performance of a new amine curing agent like **4-methylcyclohexylamine** with a standard epoxy resin (e.g., DGEBA - diglycidyl ether of bisphenol A).

- Materials:
 - Diglycidyl ether of bisphenol A (DGEBA) epoxy resin
 - **4-Methylcyclohexylamine**
 - Mixing containers and stirrer
 - Mold for sample casting
 - Differential Scanning Calorimeter (DSC)
 - Universal testing machine for mechanical property analysis

- Procedure:

- Stoichiometric Calculation: Calculate the required amount of **4-methylcyclohexylamine** based on its amine hydrogen equivalent weight (AHEW) and the epoxy equivalent weight (EEW) of the resin.
- Mixing: Thoroughly mix the calculated amounts of epoxy resin and **4-methylcyclohexylamine** at room temperature until a homogeneous mixture is obtained.
- Degassing: Degas the mixture in a vacuum chamber to remove any entrapped air bubbles.
- Curing: Pour the mixture into a preheated mold and cure at an elevated temperature (e.g., 80-150°C) for a specified duration. The optimal curing schedule would need to be determined experimentally, for example, by using DSC to identify the exothermic curing peak.
- Post-Curing: A post-curing step at a higher temperature (e.g., 150-180°C) may be necessary to achieve full crosslinking and optimal properties.
- Characterization:
 - Curing Kinetics: Use DSC to determine the heat of reaction, peak curing temperature, and glass transition temperature (Tg).
 - Mechanical Properties: Use a universal testing machine to measure tensile strength, flexural strength, and hardness of the cured samples.

2.4. Visualization of Epoxy Curing Workflow



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Caption: General workflow for evaluating an epoxy curing agent.

Rubber Vulcanization Accelerator (Potential Application)

Amines and their derivatives can act as accelerators in the sulfur vulcanization of rubber, increasing the rate of crosslinking and improving the final properties of the vulcanizate.[10] A patent mentions the use of "methyl cyclohexylamine oleate" as a potential accelerator, suggesting that salts of **4-methylcyclohexylamine** could have activity in this area.[7]

3.1. General Role of Amine Accelerators in Vulcanization

- Increased Cure Rate: Amine-based accelerators significantly reduce the time and temperature required for vulcanization compared to using sulfur alone.[10]
- Improved Properties: They can lead to a more efficient use of sulfur, resulting in a vulcanizate with better mechanical properties and aging resistance.[10]

3.2. Quantitative Data for a Typical Accelerated Sulfur Vulcanization System

This table provides a general formulation for an accelerated sulfur vulcanization system. The specific amount of a new accelerator like a **4-methylcyclohexylamine** derivative would need to be optimized.

Component	Typical Dosage (phr)
Natural Rubber	100
Carbon Black (filler)	40-60
Zinc Oxide (activator)	3-5
Stearic Acid (activator)	1-2
Sulfur (vulcanizing agent)	1.5-2.5
Accelerator	0.5-1.5

phr: parts per hundred rubber

3.3. Experimental Protocol for Evaluating a Novel Vulcanization Accelerator

This protocol outlines a general procedure for testing the efficacy of a new accelerator in a natural rubber formulation.

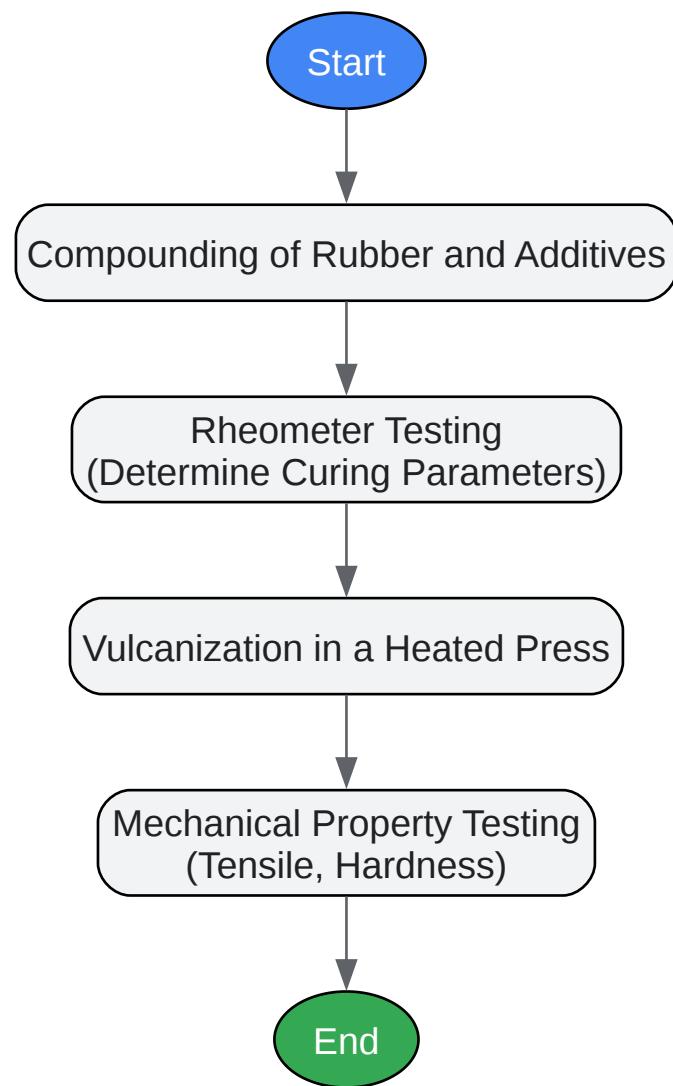
- Materials:

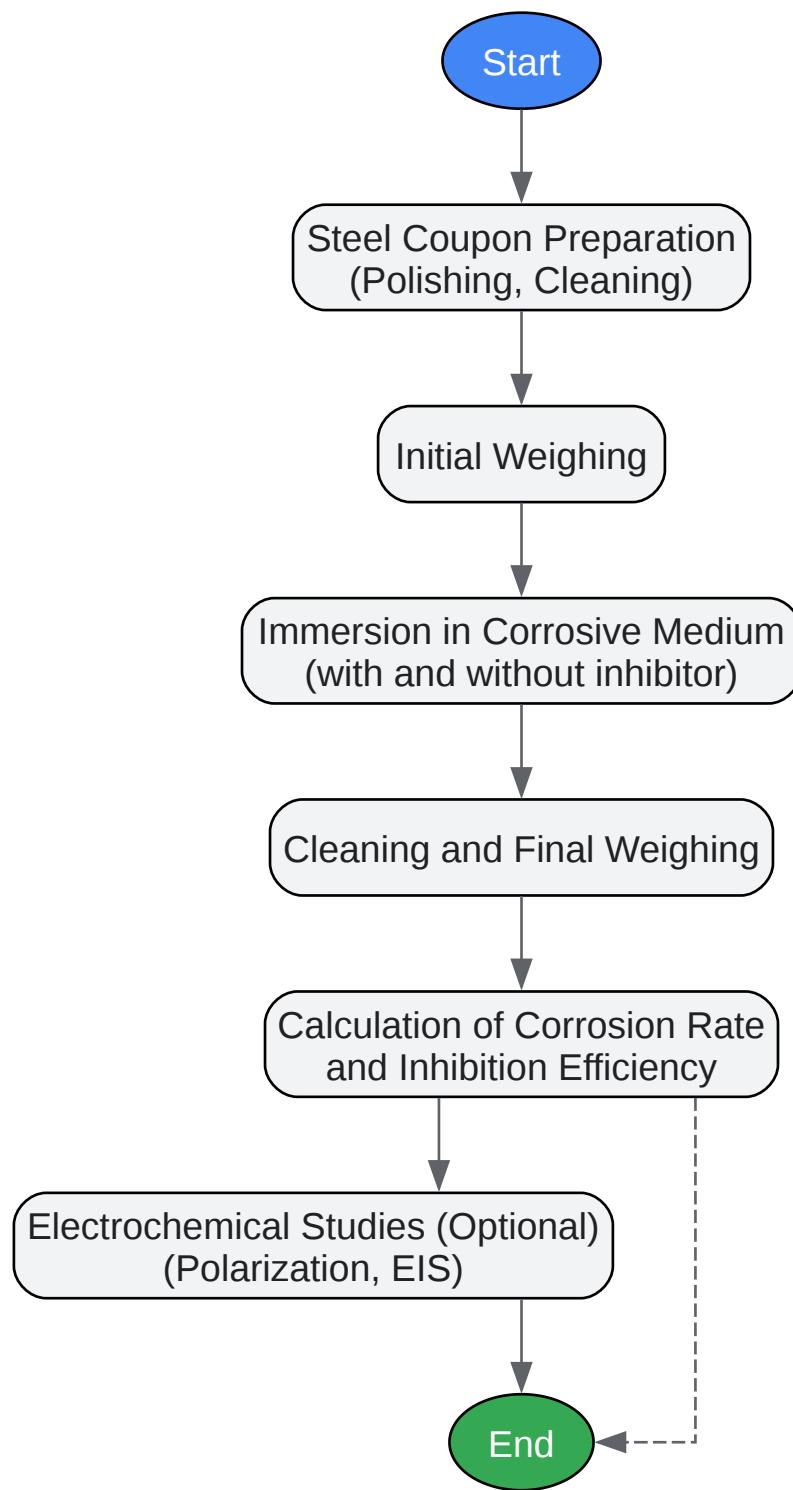
- Natural rubber
- Standard compounding ingredients (carbon black, zinc oxide, stearic acid, sulfur)
- **4-Methylcyclohexylamine** derivative (e.g., oleate salt)
- Two-roll mill or internal mixer
- Rheometer (for measuring curing characteristics)
- Tensile tester

- Procedure:

- Compounding: Mix the natural rubber and compounding ingredients on a two-roll mill or in an internal mixer according to a standardized procedure (e.g., ASTM D3182). The accelerator and sulfur are typically added in the final mixing stage to prevent premature vulcanization (scorch).
- Curing Characteristics: Determine the curing characteristics of the rubber compound using a rheometer at a specific temperature (e.g., 160°C). This will provide data on scorch time (ts2), optimum cure time (t90), and maximum torque (MH).
- Vulcanization: Cure sheets of the rubber compound in a heated press at the determined optimum cure time and temperature.
- Mechanical Property Testing: Die-cut dumbbell-shaped specimens from the cured sheets and measure the tensile strength, elongation at break, and modulus using a tensile tester.

3.4. Visualization of Vulcanization Process





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